BAY-1436032 stability and storage conditions

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Compound of Interest

Compound Name:	*BAY-1436032*
Cat. No.:	*B15617696*

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Technical Support Center: BAY-1436032

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **BAY-1436032**, along with troubleshooting guides and frequently asked questions to ensure successful experimentation.

Stability and Storage Conditions

Proper storage of **BAY-1436032** is critical to maintain its integrity and ensure reproducible experimental results. Below is a summary of recommended storage conditions for the compound in both solid and solvent forms.

Storage of Solid Compound:

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Supplier Recommendation	Temperature	Duration
MedchemExpress	-20°C	1 year
-80°C	2 years	
Cayman Chemical	-20°C	≥ 4 years[1]
Selleck Chemicals	-20°C	3 years[2]
MedKoo Biosciences	-20°C	3 years[3]
4°C	2 years[3]	
TargetMol	-20°C	3 years[4]
Chemgood	Room temperature	For months[5]
-20°C	3 years[5]	

Storage of Stock Solutions in Solvent:

Supplier Recommendation	Solvent	Temperature	Duration
MedchemExpress	Not specified	-20°C	1 year[6]
-80°C	2 years[6]		
Selleck Chemicals	Solvent	-20°C	1 month[2]
-80°C	1 year[2]		
MedKoo Biosciences	Solvent	-20°C	2 weeks[3]
-80°C	3 months[3]		
TargetMol	Solvent	-80°C	1 year[4]

Solubility Data

The solubility of **BAY-1436032** in various common laboratory solvents is summarized below. It is important to note that for in vivo studies, specific formulations are required to achieve a

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homogeneous suspension.

Solvent	Solubility	Supplier
DMSO	3 mg/mL	Cayman Chemical[1]
DMSO	98 mg/mL (200.19 mM)	Selleck Chemicals[2]
DMSO	111.50 mg/mL (227.76 mM)	MedKoo Biosciences[3]
DMSO	120 mg/mL (245.14 mM)	TargetMol[4]
Ethanol	3 mg/mL	Cayman Chemical[1]
Ethanol	98 mg/mL	Selleck Chemicals[2]
Ethanol	98.0 mg/mL (200.19 mM)	MedKoo Biosciences[3]
DMF	1 mg/mL	Cayman Chemical[1]
Water	Insoluble	Selleck Chemicals[2]

In Vivo Formulation Example: A suggested formulation for oral administration is a homogeneous suspension in 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline, with a concentration of 4 mg/mL.[4] Sonication is recommended to aid in dissolution.[4]

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **BAY-1436032**.

Q1: My **BAY-1436032** has precipitated out of solution. What should I do?

A1: Precipitation can occur for several reasons, including low solubility in the chosen solvent or temperature fluctuations.

- Verify Solvent and Concentration: Ensure you are using a recommended solvent (e.g., DMSO, Ethanol) and that you have not exceeded the maximum solubility.
- Gentle Warming and Sonication: For solutions in DMSO, gentle warming and sonication can help redissolve the compound.[4]

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- Fresh Solvent: Use fresh, high-quality DMSO, as moisture-absorbing DMSO can reduce solubility.[2]

- Storage: Ensure stock solutions are stored properly, as repeated freeze-thaw cycles can contribute to precipitation. It is recommended to aliquot stock solutions to avoid this.[2]

Q2: I am observing inconsistent results between experiments. What could be the cause?

A2: Inconsistent results can stem from compound degradation or variations in experimental setup.

- Compound Integrity: Verify that the compound has been stored correctly according to the recommended temperature and duration guidelines. Degradation can occur if the compound is stored improperly.

- Solution Preparation: Prepare fresh stock solutions regularly. Avoid using old stock solutions, especially if they have been stored at -20°C for an extended period. For long-term storage of solutions, -80°C is generally recommended.[2][3][4][6]

- Experimental Conditions: Ensure all other experimental parameters, such as cell density and incubation times, are consistent.

Q3: I am having difficulty dissolving **BAY-1436032** for my in vivo study. What do you recommend?

A3: **BAY-1436032** has poor aqueous solubility, requiring a specific formulation for in vivo applications.

- Use a Co-solvent System: A common approach is to first dissolve the compound in a small amount of DMSO and then dilute it with other vehicles like PEG300, Tween 80, and saline to create a stable suspension.[4]

- Sonication: Use sonication to ensure the compound is evenly dispersed in the vehicle.[4]

- Solvent Toxicity: When using DMSO for in vivo studies, it is important to control the final concentration to avoid toxicity to the animals. For normal mice, the DMSO concentration

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should be below 10%, and for more sensitive models like nude or transgenic mice, it should be kept below 2%.[4]

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for preparing a stock solution of **BAY-1436032**?

A1: To prepare a stock solution, dissolve the solid **BAY-1436032** powder in a suitable solvent such as DMSO or ethanol to the desired concentration.[1][2][3][4][5][7] It is advisable to use fresh, anhydrous DMSO as it can absorb moisture, which may reduce the solubility of the compound.[2] For high concentrations in DMSO, sonication and gentle heating may be necessary to fully dissolve the compound.[4]

Q2: How should I store the stock solution?

A2: For optimal stability, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[2] Store these aliquots at -80°C for long-term storage (up to 1-2 years depending on the supplier) or at -20°C for shorter-term storage (from 2 weeks to 1 month).[2][3][4][6]

Q3: Is **BAY-1436032** light-sensitive?

A3: While specific information on light sensitivity is not consistently provided by all suppliers, it is good laboratory practice to store all chemical compounds, including **BAY-1436032**, in light-protected vials or containers to prevent potential photodegradation.

Q4: What is the appearance of solid **BAY-1436032**?

A4: **BAY-1436032** is typically supplied as a solid powder.[5]

Experimental Protocols

In Vitro Cell-Based Assay for Proliferation:

- Cell Seeding: Seed cells (e.g., NCH551b patient-derived glioma cells) in 96-well plates at a density of 4000 cells/well. For suspension cells, use appropriate plates.

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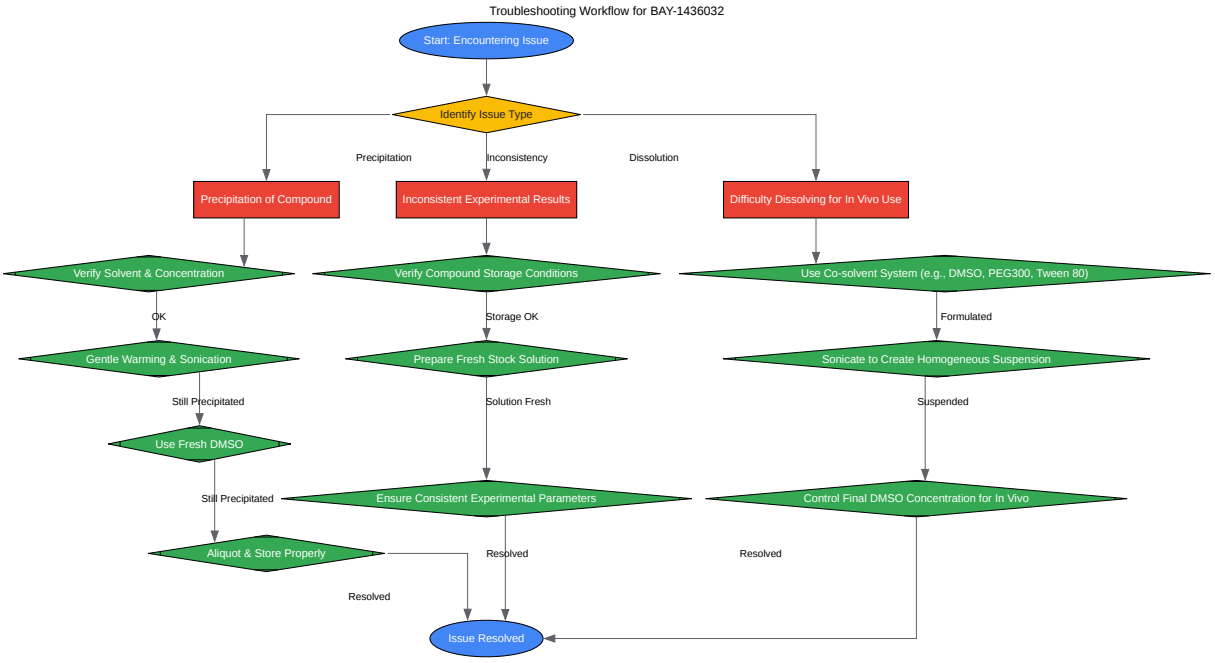
- Treatment: After 24 hours, treat the cells with varying concentrations of **BAY-1436032** (e.g., 500 nM and 2.5 µM) or a DMSO vehicle control.
- Incubation and Measurement: Perform measurements at specified time points (e.g., 7, 14, and 21 days) after the initial treatment.
- Media Change: Replenish the medium with fresh drug-containing medium after the first 7 and 14 days of treatment.
- Data Acquisition: Use a microplate reader to measure cell proliferation.[2]

In Vivo Animal Study:

- Animal Model: Utilize appropriate animal models, such as NSG mice transplanted with primary acute myeloid leukemia (AML) cells from a patient with an IDH1 mutation.[6]
- Formulation Preparation: Prepare the dosing solution, for example, by suspending **BAY-1436032** in a vehicle such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[4]
- Administration: Administer **BAY-1436032** or a vehicle control to the mice once daily by oral gavage at the desired dosage (e.g., 45 or 150 mg/kg body weight).[6]
- Monitoring: Monitor the animals regularly for signs of toxicity and tumor progression. Measure relevant biomarkers such as serum R-2HG levels and human CD45+ cells in peripheral blood.[6]
- Efficacy Endpoints: Evaluate treatment efficacy based on endpoints such as tumor growth inhibition, reduction in leukemic blast clearance, and overall survival.[3]

Visual Troubleshooting Workflow

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Caption: A flowchart for troubleshooting common issues with **BAY-1436032**.

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